

# Application Notes and Protocols: Lupinalbin A as a Competitive Inhibitor of DPP4

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## Compound of Interest

Compound Name: *Lupinalbin A*

Cat. No.: *B191741*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Dipeptidyl peptidase 4 (DPP4), also known as CD26, is a transmembrane glycoprotein that plays a crucial role in glucose metabolism by inactivating incretin hormones such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).<sup>[1]</sup> Inhibition of DPP4 is a validated therapeutic strategy for the management of type 2 diabetes mellitus.<sup>[1]</sup>

**Lupinalbin A**, a natural compound isolated from *Apios americana*, has been identified as a competitive inhibitor of DPP4, suggesting its potential as a novel anti-diabetic agent.<sup>[2][3][4]</sup>

This document provides a detailed protocol for an in vitro DPP4 competitive inhibition assay using **Lupinalbin A** and summarizes its inhibitory activity.

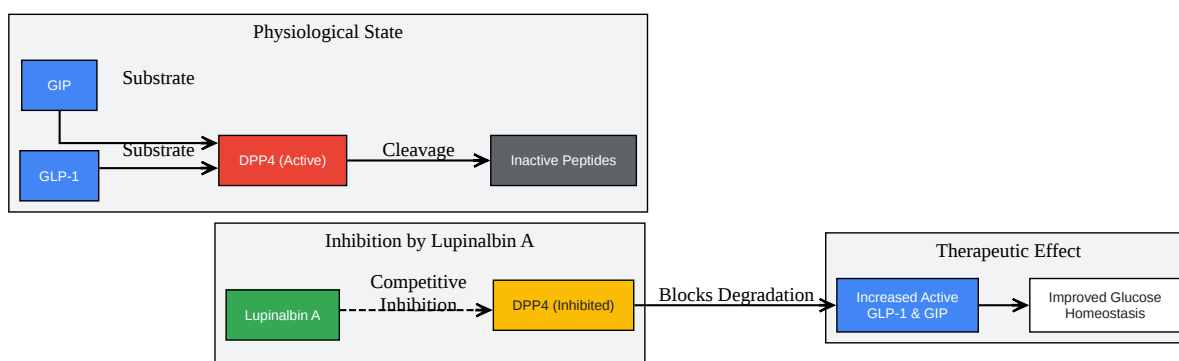
## Quantitative Data Summary

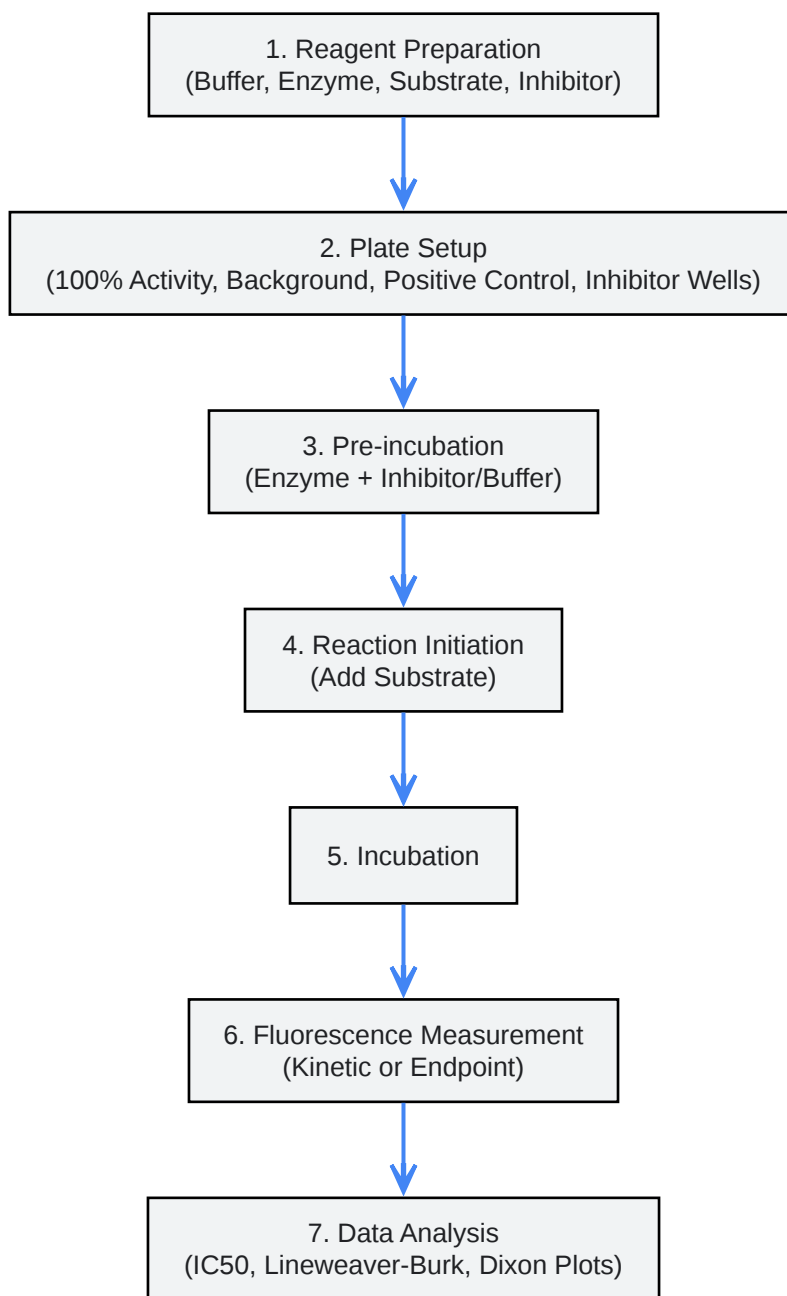
The inhibitory potency of **Lupinalbin A** against DPP4 has been quantified, demonstrating its effectiveness as a competitive inhibitor. The following table summarizes the key quantitative data.

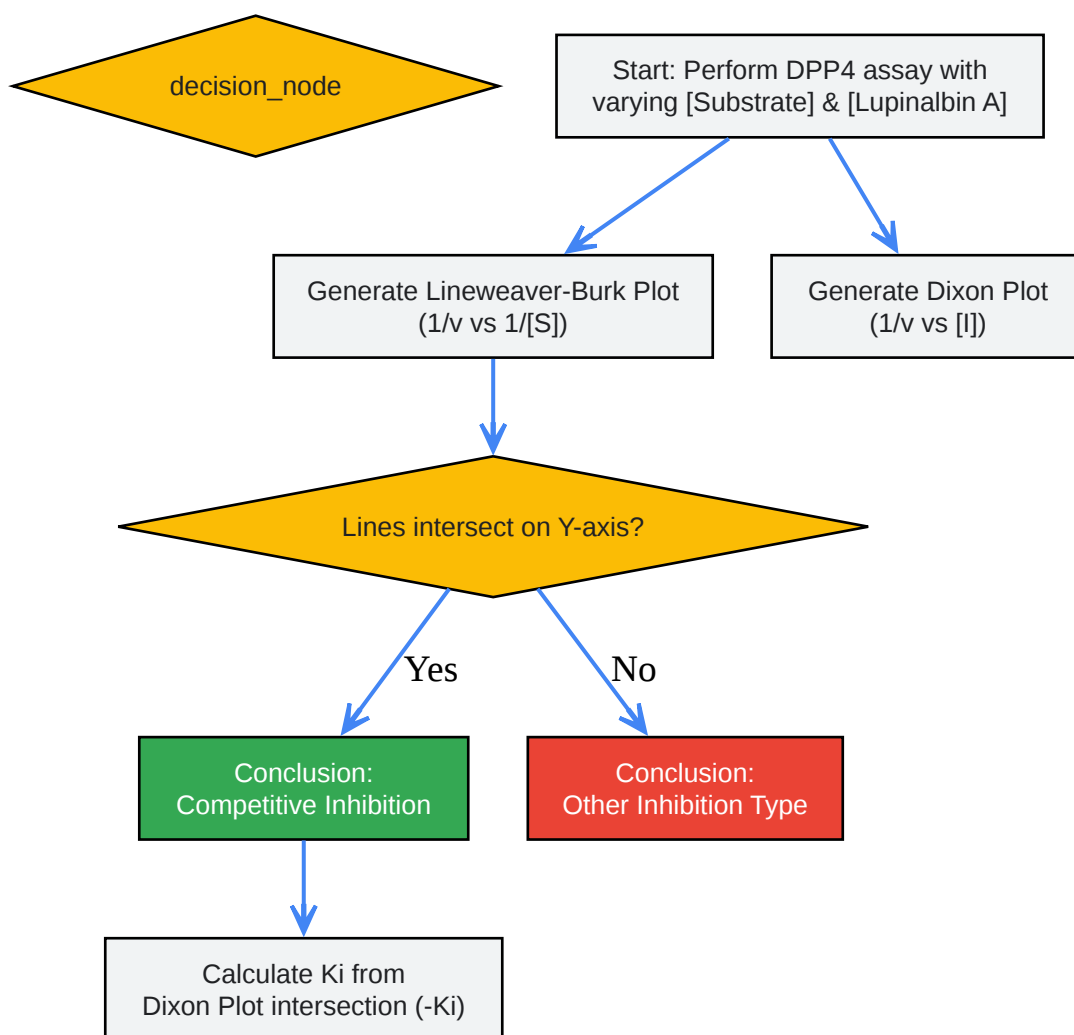
Parameter	Value	Positive Control	Value (Positive Control)	Reference
IC50	45.2 ± 0.8 µM	Sitagliptin	70.7 ± 4.3 nM	[2][3][5]
Inhibition Constant (Ki)	35.1 ± 2.0 µM	-	-	[2][3][4]
Inhibition Type	Competitive	-	-	[2][4][5]

## Signaling Pathway and Inhibition Mechanism

DPP4 inhibitors function by preventing the degradation of incretin hormones, thereby prolonging their biological activity, which includes stimulating insulin secretion and suppressing glucagon release in a glucose-dependent manner. **Lupinalbin A** acts as a competitive inhibitor, binding to the active site of the DPP4 enzyme and preventing the substrate from binding.







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## References

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